

A Comprehensive Guide to DL-Alaninamide and Its Depositor-Supplied Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminopropanamide

Cat. No.: B1330713

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of chemical nomenclature is paramount. This guide provides an in-depth overview of DL-Alaninamide, focusing on its depositor-supplied synonyms, offering a valuable resource for identification and database searches.

DL-Alaninamide is a racemic mixture, meaning it is composed of equal amounts of two enantiomers: D-Alaninamide and L-Alaninamide. These are stereoisomers—molecules that are mirror images of each other. Due to this composition, synonyms for DL-Alaninamide often overlap with those of its constituent enantiomers. The depositor-supplied synonyms are terms provided by various chemical suppliers and databases.

Below is a structured summary of depositor-supplied synonyms for DL-Alaninamide, compiled from various chemical databases.

Depositor-Supplied Synonyms for DL-Alaninamide

| Synonym | Stereochemistry | Source Type |
|-----------------------|-----------------|-----------------|
| ALANINAMIDE, DL- | Racemic | Systematic Name |
| 2-AMINOPROPANAMIDE | Racemic | Systematic Name |
| 2-AMINOPROPIONAMIDE | Racemic | Systematic Name |
| DL-ALANYLAMIDE | Racemic | Systematic Name |
| PROPANAMIDE, 2-AMINO- | Racemic | Systematic Name |
| NSC-509293 | Racemic | Code |

Depositor-Supplied Synonyms for L-Alaninamide

The L-enantiomer is often more commonly studied and has a more extensive list of synonyms.

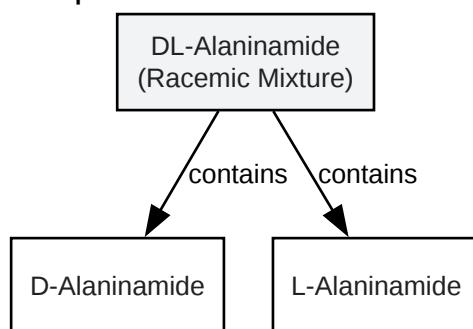
| Synonym | Source Type |
|-----------------------------|-----------------|
| L-alaninamide | Trivial Name |
| Alaninamide, L- | Systematic Name |
| (S)-(+)-2-aminopropanamide | Systematic Name |
| GOD06L4T27 | Code |
| Propanamide, 2-amino-, (S)- | Systematic Name |
| UNII-GOD06L4T27 | Code |
| CHEBI:21217 | Code |
| DTXSID60223470 | Code |
| (S)-(+)-2-Aminopropanamide | Systematic Name |
| (2S)-2-aminopropanamide | Systematic Name |
| Alanine amide | Trivial Name |
| H-L-Ala-NH2 | Abbreviation |

It is important for researchers to recognize these various synonyms to ensure comprehensive literature and database searches. The use of different naming conventions can sometimes lead to fragmented information.

Logical Relationship of Alaninamide Stereoisomers

The following diagram illustrates the relationship between the racemic mixture DL-Alaninamide and its constituent enantiomers, D-Alaninamide and L-Alaninamide.

Relationship of Alaninamide Stereoisomers



[Click to download full resolution via product page](#)

Relationship of Alaninamide Stereoisomers

- To cite this document: BenchChem. [A Comprehensive Guide to DL-Alaninamide and Its Depositor-Supplied Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1330713#dl-alaninamide-depositor-supplied-synonyms\]](https://www.benchchem.com/product/b1330713#dl-alaninamide-depositor-supplied-synonyms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com